

Application Note: Preparation of WNK463 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WNK463

Cat. No.: B611815

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **WNK463**, a potent, orally bioavailable pan-WNK (With-No-Lysine) kinase inhibitor.^{[1][2]} Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. This guide summarizes the key physicochemical properties of **WNK463** and offers a step-by-step methodology for its dissolution in Dimethyl Sulfoxide (DMSO).

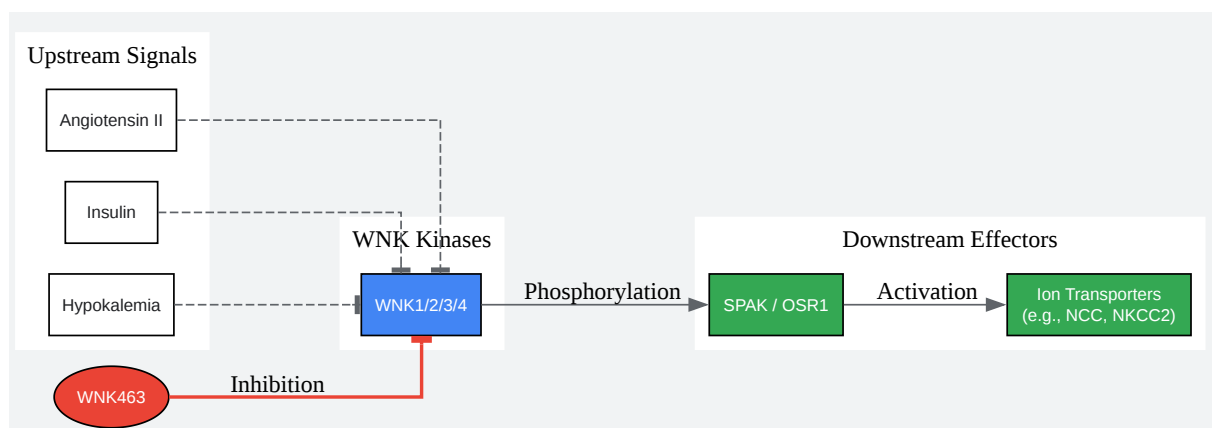
Physicochemical Properties of WNK463

WNK463 is a white to off-white solid powder.^[1] A summary of its relevant properties is provided in the table below. It is crucial to use fresh, anhydrous DMSO for preparing solutions, as hygroscopic DMSO can significantly reduce the compound's solubility.^{[1][2][3]}

Property	Value	Citations
Molecular Formula	C ₂₁ H ₂₄ F ₃ N ₇ O ₂	[1][4][5]
Molecular Weight	463.46 g/mol	[1][2][4][6]
Appearance	White to off-white/beige solid powder	[1]
Solubility in DMSO	≥ 30 mg/mL (64.73 mM)	[1][3]
Purity (HPLC)	Typically ≥98%	

WNK Signaling Pathway Inhibition by WNK463

WNK kinases are key regulators of ion homeostasis and blood pressure. **WNK463** is a pan-inhibitor, targeting all four members of the WNK family (WNK1, WNK2, WNK3, WNK4).^{[2][6]} This inhibition prevents the phosphorylation and activation of downstream kinases such as SPAK and OSR1, ultimately affecting ion transporter activity.



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Caption: **WNK463** inhibits the WNK kinase signaling cascade.

Experimental Protocol: Preparing a 10 mM WNK463 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **WNK463** in DMSO. Adjust calculations accordingly for different desired concentrations.

3.1 Materials and Equipment

- **WNK463** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile amber glass vials or polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2 Experimental Workflow

Caption: Workflow for **WNK463** stock solution preparation.

3.3 Step-by-Step Procedure

- Preparation: Allow the **WNK463** vial and DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Tare a sterile vial on an analytical balance. Carefully weigh a desired amount of **WNK463** powder (e.g., 5 mg) into the vial. Record the exact mass.
- Calculation: Use the following formula to calculate the volume of DMSO required to achieve a 10 mM concentration:

$$\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / 463.46 \text{ mg/mmol}) * 100$$

Example for 5 mg of **WNK463**: $\text{Volume } (\mu\text{L}) = (5 \text{ mg} / 463.46 \text{ mg/mmol}) * 100 = 1078.8 \mu\text{L}$

- Dissolution: Using a calibrated micropipette, add the calculated volume of DMSO to the vial containing the **WNK463** powder.
- Mixing: Tightly cap the vial and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained. If dissolution is slow, brief sonication in a water bath can be applied.
- Verification: Visually inspect the solution against a light source to ensure no undissolved particulates remain.
- Aliquoting: To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes.^{[2][7]} Clearly label each aliquot with the compound name, concentration, and date of preparation.

Storage and Handling

Proper storage is essential to maintain the stability and activity of **WNK463**.

Form	Storage Temperature	Duration	Citations
Powder	-20°C	3 years	^[1]
4°C	2 years	^[1]	
DMSO Stock Solution	-80°C	6 months - 1 year	^{[1][2]}
-20°C	1 month	^{[1][2]}	

Handling Recommendations:

- Always use fresh, anhydrous DMSO to prepare solutions.
- Protect solutions from light.^[8]

- For cell-based assays, ensure the final concentration of DMSO in the culture medium does not exceed a level that affects cell viability (typically $\leq 0.1\%$).^[7]
- When preparing working solutions, dilute the stock solution with the appropriate aqueous buffer or cell culture medium immediately before use.

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- To cite this document: BenchChem. [Application Note: Preparation of WNK463 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611815#preparing-wnk463-stock-solution-in-dmsol\]](https://www.benchchem.com/product/b611815#preparing-wnk463-stock-solution-in-dmsol)

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